

Unveiling the Potential of Antitumor Photosensitizer-2: A Technical Guide

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Compound of Interest

Compound Name: Antitumor photosensitizer-2

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This technical guide provides a comprehensive overview of the chemical and photophysical properties of **Antitumor Photosensitizer-2**, a promising chlorophyll a derivative for photodynamic therapy (PDT). This document is intended for researchers, scientists, and drug development professionals interested in the preclinical evaluation of this novel photosensitizer.

Core Chemical Properties

Antitumor Photosensitizer-2, also identified as Compound 11 in seminal research, is a novel pyropheophorbide-a derivative.^[1] Its fundamental chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C40H47N5O7	[1]
Molecular Weight	709.83 g/mol	[1]
CAS Number	2344751-92-2	[1]
Chemical Name	Not explicitly defined. A derivative of pyropheophorbide-a.	[1]
Appearance	Not explicitly stated.	
Solubility	Not explicitly stated.	

Photophysical Characteristics

The efficacy of a photosensitizer is intrinsically linked to its ability to absorb light and generate cytotoxic reactive oxygen species (ROS). **Antitumor Photosensitizer-2** exhibits favorable photophysical properties for PDT applications.

Parameter	Value	Reference
Absorption Maximum (λ_{max})	660-670 nm	[1]
Molar Extinction Coefficient (ϵ)	High (exact value not stated)	[1]
Fluorescence Emission	660-675 nm (upon excitation at 410-415 nm)	[1]
Reactive Oxygen Species (ROS) Yield	Significantly higher than pyropheophorbide-a.	[1]

Experimental Protocols

Synthesis of Antitumor Photosensitizer-2

The synthesis of **Antitumor Photosensitizer-2** is based on the modification of chlorophyll a, a readily available natural pigment. The general synthetic strategy involves the degradation of chlorophyll a to pyropheophorbide-a, followed by a series of chemical modifications. While the precise, step-by-step protocol for **Antitumor Photosensitizer-2** (Compound 11) is detailed in the primary literature, the overarching workflow is depicted below.

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References

- 1. Cell Death Pathways in Photodynamic Therapy of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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